

Application Notes and Protocols for DFHO: Resuspension, Storage, and Optimal Use

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Compound of Interest

Compound Name: DFHO

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These application notes provide detailed protocols for the resuspension, storage, and handling of **DFHO** (Diacetylfluorescein-di(p-guanidinobenzyl) ether), a fluorogenic ligand, to ensure optimal performance in research applications. Adherence to these guidelines is critical for obtaining reproducible and reliable experimental results.

Introduction

DFHO is a cell-permeable, non-fluorescent dye that becomes highly fluorescent upon binding to specific RNA aptamers, such as Corn and Squash. This property makes it a powerful tool for imaging RNA in living cells.[1][2] The complex formed between the Corn aptamer and **DFHO** is notably photostable, allowing for quantitative measurements of RNA transcription and localization.[1][3] **DFHO** exhibits low background fluorescence and cytotoxicity, making it suitable for live-cell imaging experiments.[4] Its mechanism involves binding to the RNA aptamer, which induces a conformational change in **DFHO**, leading to a significant increase in its fluorescence emission.

Quantitative Data Summary

For ease of reference and comparison, the following table summarizes the key quantitative data for **DFHO**.

Parameter	Value	Notes
Molecular Weight	281.22 g/mol	Can vary slightly between batches due to hydration.[2]
Excitation Maximum (λ_{ex})	505 nm	When bound to Corn or Squash aptamer.[2]
Emission Maximum (λ_{em})	545 nm	When bound to Corn or Squash aptamer.[1][2]
Extinction Coefficient	29,000 M ⁻¹ cm ⁻¹	When bound to an aptamer.[2]
Binding Affinity (Kd)	70 nM (Corn aptamer)	[2][4]
54 nM (Squash aptamer)	[2]	
Recommended Solvents	DMSO	For high concentration stock solutions.[1][2]
Water (pH > 7.4)	For lower concentration stock solutions.[1]	
Typical Working Concentration	10-20 μ M	For live-cell imaging.[1][4][5]

Protocols

Reconstitution of Lyophilized DFHO

Proper reconstitution of lyophilized **DFHO** is crucial for its stability and performance. Two primary solvents are recommended:

Protocol 3.1.1: Resuspension in DMSO (Recommended for high-concentration stock)

- **Preparation:** Bring the vial of lyophilized **DFHO** to room temperature before opening to prevent condensation.
- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial to achieve a stock solution concentration of 10 mM.[1] For example, to a vial containing 1 mg of **DFHO** (MW: 281.22), add 35.56 μ L of DMSO to make a 10 mM stock solution.

- Dissolution: Vortex the vial for at least 30 seconds to ensure the **DFHO** is completely dissolved.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4] Protect from light.

Protocol 3.1.2: Resuspension in Water (for lower-concentration stock)

- Preparation: Allow the vial of lyophilized **DFHO** to reach room temperature.
- Solvent Preparation: Prepare a slightly alkaline aqueous solution (pH > 7.4).
- Solvent Addition: Add the calculated volume of the alkaline water to the vial to achieve a concentration of 100 µM.^[1]
- Dissolution: Gently vortex until the **DFHO** is fully dissolved.
- pH Adjustment: Titrate the solution back to a neutral pH to ensure stability.^[1]
- Storage: Use this aqueous solution fresh or store at -20°C for a limited time. It is generally recommended to prepare aqueous solutions fresh for each experiment.

Storage Conditions for Optimal Stability

The stability of **DFHO** is dependent on its form (lyophilized or in solution) and storage temperature.

Form	Storage Temperature	Duration	Notes
Lyophilized	-20°C	Up to 2 years	From date of shipment.[1]
DMSO Stock Solution	-20°C	Up to 1 month	Protect from light.[4]
-80°C	Up to 6 months	Protect from light; recommended for long-term storage.[4]	
Aqueous Solution	-20°C	Short-term	Prone to degradation; fresh preparation is advised.

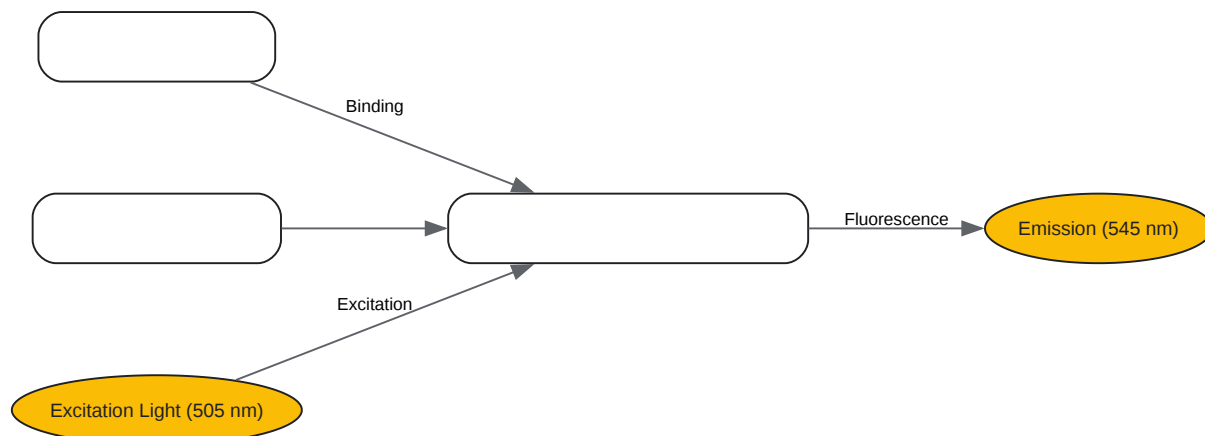
Important Considerations:

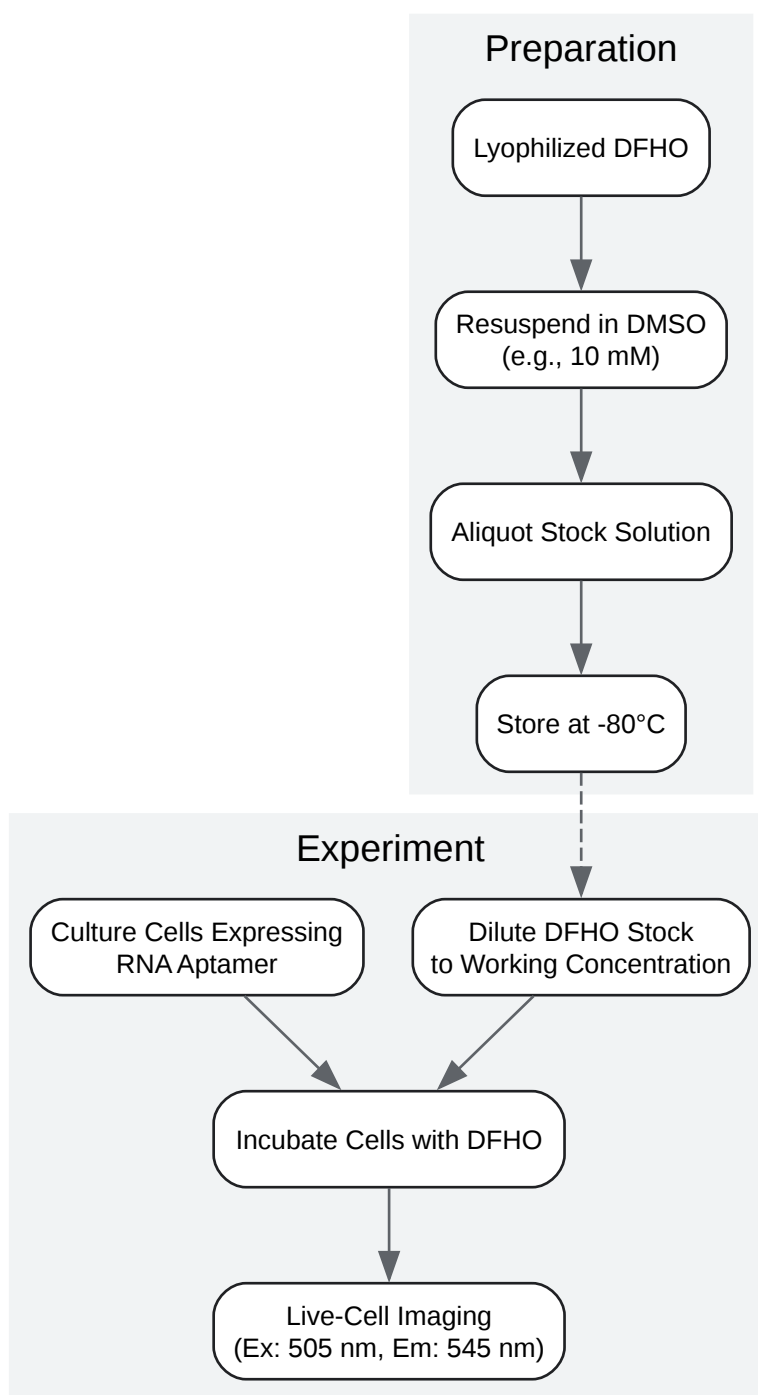
- **Light Sensitivity:** **DFHO** is light-sensitive. Always store solutions in light-protected tubes and minimize exposure to light during handling.
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of stock solutions as this can lead to degradation. Aliquoting is highly recommended.

Experimental Workflow and Visualizations

DFHO-Aptamer Interaction Pathway

The following diagram illustrates the mechanism of **DFHO** fluorescence activation upon binding to its target RNA aptamer.





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